

4-Methoxypicolinaldehyde: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Methoxypicolinaldehyde

Cat. No.: B103048

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CAS Number: 16744-81-3

This technical guide provides an in-depth overview of **4-Methoxypicolinaldehyde**, a key heterocyclic building block utilized in synthetic organic chemistry and drug discovery. This document is intended for researchers, scientists, and professionals in the field of drug development, offering comprehensive data on its properties, synthesis, and potential applications.

Core Properties and Data

4-Methoxypicolinaldehyde, also known by its systematic name 4-methoxypyridine-2-carboxaldehyde, is a functionalized pyridine derivative.^{[1][2][3]} Its chemical structure, incorporating both a nucleophilic methoxy group and an electrophilic aldehyde, makes it a versatile intermediate for the synthesis of more complex molecules.

Physicochemical and Spectroscopic Data

The key physical, chemical, and spectroscopic properties of **4-Methoxypicolinaldehyde** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	16744-81-3	[1][2][3][4][5]
Molecular Formula	C ₇ H ₇ NO ₂	[1][4][5][6]
Molecular Weight	137.14 g/mol	[1][3][4]
Appearance	White to yellow solid-liquid mixture	[1]
Melting Point	28-30 °C	[3]
Boiling Point	125-130 °C at 25 Torr	[1]
Density	1.159 ± 0.06 g/cm ³ (Predicted)	[1]
Solubility	Slightly soluble (11 g/L at 25 °C)	[5]
pKa	4.47 ± 0.10 (Predicted)	[5]
¹ H NMR (400 MHz, DMSO)	δ 3.93 (s, 3H), 7.27 (m, 1H), 7.44 (d, 1H), 8.63 (d, 1H), 9.96 (s, 1H)	[1]
SMILES	<chem>O=CC1=NC=CC(OC)=C1</chem>	[1][4]
InChIKey	UEVABMBUZNGYQI-UHFFFAOYSA-N	[5]

Synthesis and Experimental Protocols

The synthesis of **4-Methoxypicolinaldehyde** is most commonly achieved through the oxidation of the corresponding alcohol, (4-methoxypyridin-2-yl)methanol. The following is a detailed experimental protocol for this transformation.

Protocol: Synthesis of 4-Methoxypicolinaldehyde via Oxidation

This procedure outlines the oxidation of (4-methoxypyridin-2-yl)methanol using manganese(IV) oxide.

Materials:

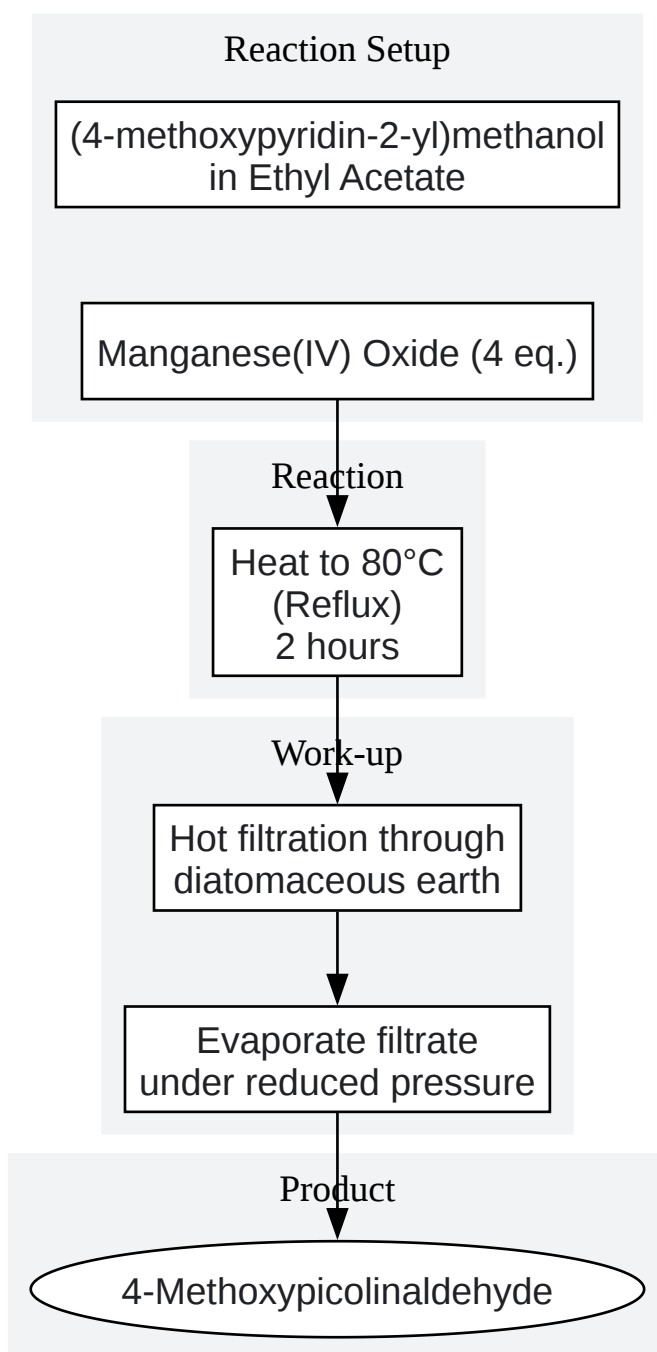
- (4-methoxypyridin-2-yl)methanol
- Manganese(IV) oxide (activated)
- Ethyl acetate
- Diatomaceous earth (Celite®)
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Filtration apparatus (e.g., Büchner funnel)
- Rotary evaporator

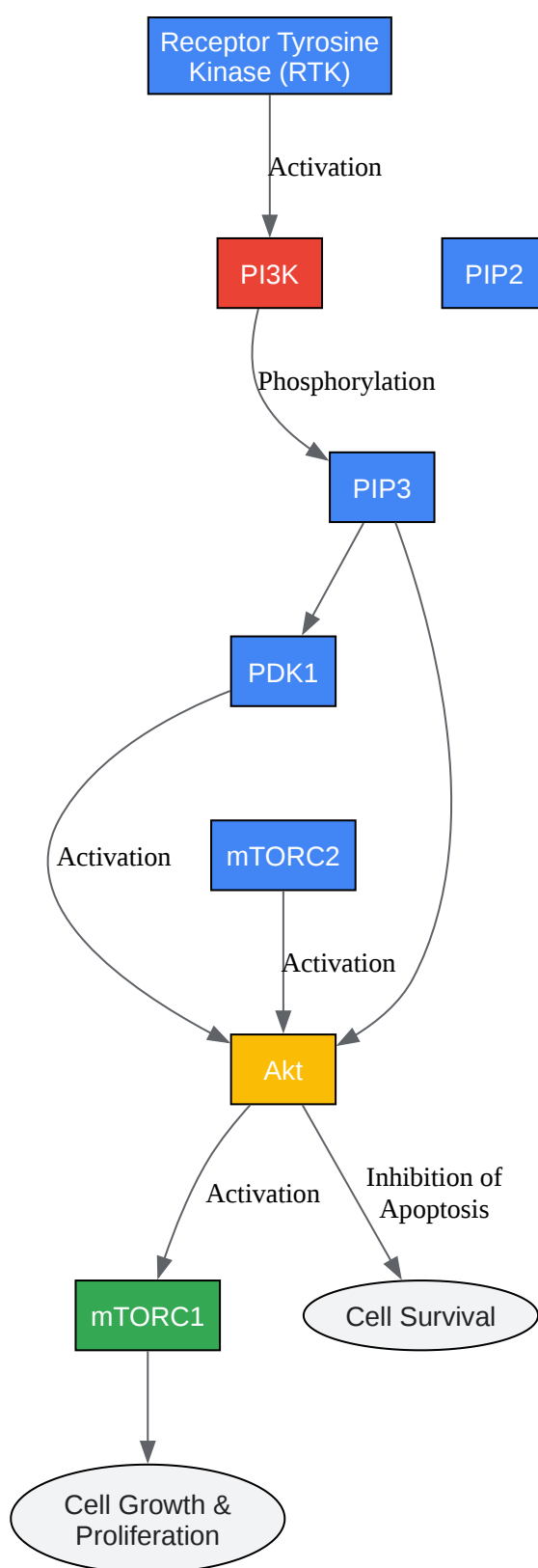
Procedure:

- To a solution of (4-methoxypyridin-2-yl)methanol (1 equivalent, e.g., 4.85 g, 34.85 mmol) in ethyl acetate (e.g., 150 mL) in a round-bottom flask, add activated manganese(IV) oxide (4 equivalents, e.g., 12.1 g, 139.42 mmol) portion-wise.^[1]
- The reaction mixture is then heated to reflux (approximately 80 °C) with vigorous stirring for 2 hours.^[1] The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the hot reaction mixture is filtered through a pad of diatomaceous earth to remove the manganese salts.^[1] The filter cake should be washed with additional hot ethyl acetate to ensure complete recovery of the product.
- The combined filtrate is then concentrated under reduced pressure using a rotary evaporator.^[1]

- The resulting crude product can be further purified by column chromatography on silica gel if necessary, although the described procedure often yields a product of sufficient purity (e.g., 62.9% yield).^[1]

Characterization: The identity and purity of the synthesized **4-Methoxypicolinaldehyde** should be confirmed by spectroscopic methods, such as ^1H NMR, ^{13}C NMR, and mass spectrometry. The ^1H NMR spectrum in DMSO- d_6 should show a singlet for the aldehyde proton around δ 9.96 ppm and a singlet for the methoxy protons around δ 3.93 ppm.^[1]





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References

- 1. 4-METHOXYPICOLINALDEHYDE | 16744-81-3 [chemicalbook.com]
- 2. rsc.org [rsc.org]
- 3. 4-Methoxypicolinaldehyde | CAS 16744-81-3 | Chemical-Suppliers [chemical-suppliers.eu]
- 4. chemscene.com [chemscene.com]
- 5. Page loading... [wap.guidechem.com]
- 6. 4-Methoxypyridine-2-carboxaldehyde | C₇H₇NO₂ | CID 12325390 - PubChem [pubchem.ncbi.nlm.nih.gov]
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